

Anisuric Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Glycine, N-[N-(4-methoxybenzoyl)glycyl]-

Cat. No.: B187625

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An in-depth exploration of N-(4-methoxybenzoyl)glycine (Anisuric Acid), covering its chemical properties, synthesis, and potential biological significance for researchers, scientists, and drug development professionals.

Core Data Summary

Anisuric acid, systematically known as N-(4-methoxybenzoyl)glycine and also referred to as p-methoxyhippuric acid, is a derivative of the amino acid glycine. It is characterized by a p-methoxybenzoyl group attached to the nitrogen atom of glycine.

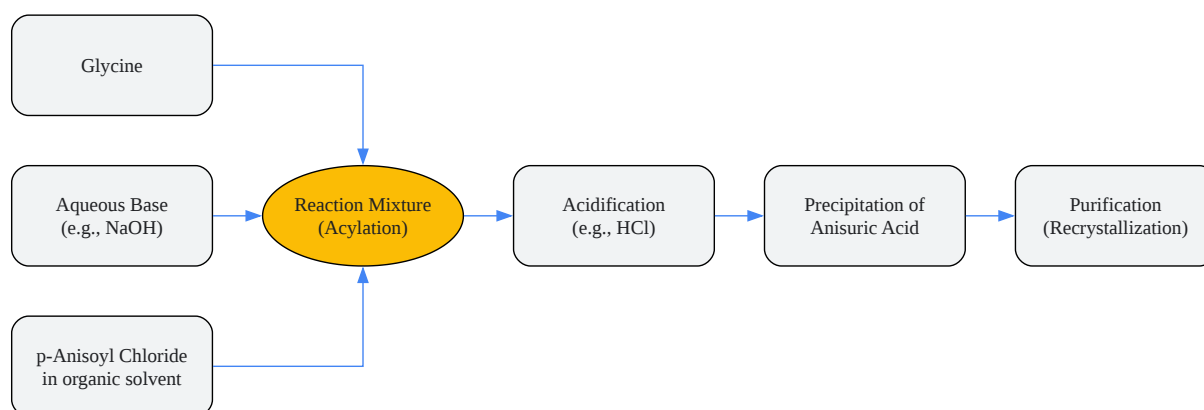
Property	Value	Reference
CAS Number	13214-64-7	[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.20 g/mol	[2]
Synonyms	N-(4-methoxybenzoyl)glycine, p-methoxyhippuric acid, 4-methoxyhippuric acid	[1]

Synthesis and Experimental Protocols

The synthesis of anisuric acid can be approached through several methodologies, primarily involving the acylation of glycine. While specific detailed protocols are proprietary to various research and commercial entities, the general synthetic strategies are well-established in organic chemistry.

One common approach is the Schotten-Baumann reaction, where glycine is treated with p-anisoyl chloride in the presence of a base, such as sodium hydroxide.

Illustrative Experimental Workflow for Schotten-Baumann Synthesis:



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Caption: General workflow for anisuric acid synthesis via the Schotten-Baumann reaction.

Another synthetic route involves reductive amination. This method utilizes a 4-methoxybenzaldehyde and a glycine ester, which undergo condensation to form an imine, followed by reduction.

Potential Biological Activity and Signaling Pathways

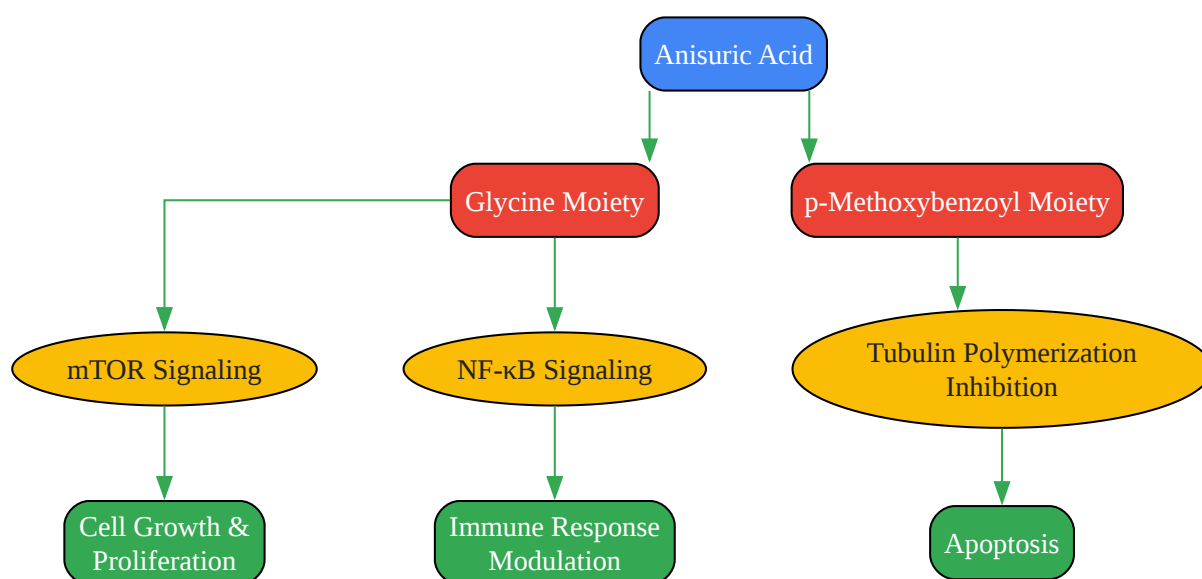
While research specifically delineating the signaling pathways of anisuric acid is limited, studies on its constituent parts and related molecules provide valuable insights.

The glycine component of anisuric acid is known to interact with several signaling pathways. Notably, glycine can influence the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and metabolism. Studies have shown that glycine supplementation can activate the mTOR pathway in certain cell types.[3][4] Furthermore, glycine receptors have been identified on macrophages, suggesting a role in modulating immune responses through pathways such as NF- κ B.[5]

Derivatives of the methoxybenzoyl moiety have been investigated for their biological activities. For instance, certain 4-substituted methoxybenzoyl-aryl-thiazoles have demonstrated potent inhibition of tubulin polymerization, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis in cancer cells.

Given the structure of anisuric acid, it is plausible that it may exert biological effects through the modulation of these or other signaling pathways. However, dedicated studies are required to elucidate its precise mechanism of action.

Logical Relationship of Potential Biological Action:



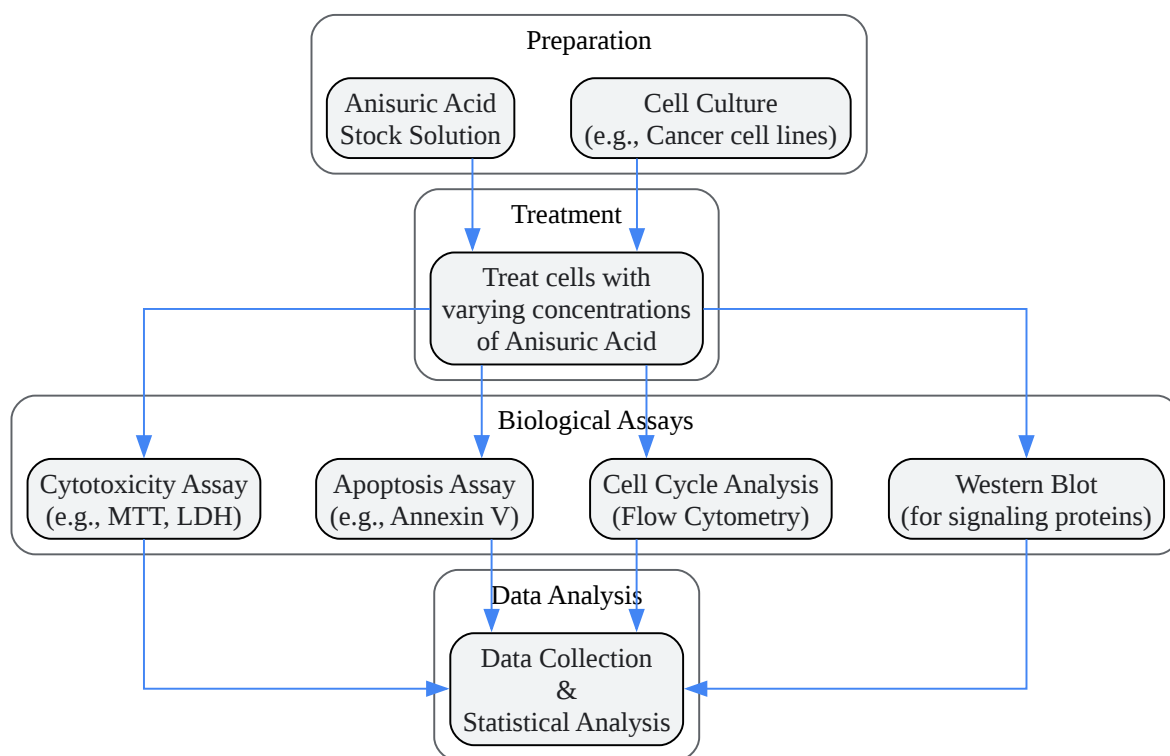
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Caption: Potential biological targets and outcomes based on the structural components of anisuric acid.

Experimental Protocols for Biological Evaluation

To investigate the biological effects of anisuric acid, a variety of in vitro assays can be employed.

General Experimental Workflow for In Vitro Analysis:



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